

Navigating the Safety Landscape of Nonadecanenitrile: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Nonadecanenitrile
CAS No.:	68153-02-6
Cat. No.:	B7797669

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding Nonadecanenitrile

Nonadecanenitrile (C₁₉H₃₇N), also known as 1-cyanooctadecane or octadecyl cyanide, is a long-chain aliphatic nitrile.^[1] Its unique molecular structure, featuring a long hydrocarbon tail and a polar nitrile group, lends it to potential applications in organic synthesis, serving as a precursor for amines, amides, and carboxylic acids. In the context of drug development, such long-chain compounds can be explored for their utility in lipid-based drug delivery systems or as hydrophobic building blocks in the synthesis of complex molecules.

This guide provides a comprehensive overview of the health and safety considerations essential for the responsible handling of **Nonadecanenitrile** in a laboratory setting. Given the limited specific toxicological data for this compound, this document synthesizes available information for **Nonadecanenitrile** with established knowledge of the broader class of aliphatic nitriles to provide a thorough understanding of its potential hazards and the requisite safety protocols.

Hazard Identification and Classification

While a comprehensive toxicological profile for **Nonadecanenitrile** is not readily available, aggregated data from multiple suppliers provides a baseline for its hazard classification under the Globally Harmonized System (GHS).[1]

GHS Classification:



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The primary identified hazard is acute oral toxicity.[1] However, the toxicological properties of this substance have not been fully investigated.[2] As with all chemicals with incomplete data, it should be handled with a high degree of caution.

The Underlying Threat: The Nitrile Functional Group

The toxicity of many aliphatic nitriles is linked to their in-vivo metabolism, which can liberate cyanide.[3][4] Cyanide is a potent inhibitor of cellular respiration.[3][4] While the rate of cyanide release varies among different aliphatic nitriles, this potential for systemic toxicity is a critical consideration for all compounds in this class.[3][4]

Exposure Controls and Personal Protection

Given the potential hazards, particularly the risk of cyanide liberation, stringent exposure controls and the consistent use of appropriate Personal Protective Equipment (PPE) are mandatory.

Engineering Controls

- Ventilation: All work with **Nonadecanenitrile** should be conducted in a well-ventilated area. [2] For procedures that could generate dust or aerosols, a certified chemical fume hood is required.
- Eyewash Stations and Safety Showers: These should be readily accessible in any laboratory where **Nonadecanenitrile** is handled.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE for the specific procedures being performed. The following are general recommendations:



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Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount to minimizing the risk of exposure and ensuring chemical stability.

Handling

- Avoid contact with skin and eyes.[2]
- Avoid breathing dust or aerosols.[2]
- Wash hands thoroughly after handling.[2]

- Keep away from incompatible materials such as strong oxidizing agents.[5]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2]
- Store away from heat, sparks, and open flames.[5]
- Segregate from strong acids and oxidizing agents.

Emergency Procedures: A Step-by-Step Guide

Prompt and correct responses to emergencies are critical. The following protocols are based on general best practices for chemical incidents and the specific hazards associated with nitriles.

First-Aid Measures



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Caption: Step-by-step spill response protocol.

Toxicology and Health Effects

As previously stated, specific toxicological data for **Nonadecanenitrile** is limited. The information below is largely based on the known toxicology of aliphatic nitriles.

- Acute Toxicity: Harmful if swallowed. [1] Ingestion may lead to symptoms consistent with cyanide poisoning, including headache, dizziness, nausea, and in severe cases, convulsions and respiratory distress.
- Skin and Eye Irritation: May cause skin and eye irritation upon contact. [2]* Respiratory Irritation: Inhalation of dust or aerosols may cause respiratory tract irritation. [2]* Chronic Effects: The long-term health effects of **Nonadecanenitrile** have not been investigated.

Disposal Considerations

All waste containing **Nonadecanenitrile** must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Containers: Use clearly labeled, sealed containers for waste collection.
- Disposal Method: Engage a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash.

Conclusion

Nonadecanenitrile presents a moderate acute health hazard, with the primary concern being its potential to act as a source of cyanide in the body. A thorough understanding of its properties, adherence to stringent safety protocols, and preparedness for emergencies are essential for its safe use in research and development. The information and procedures outlined in this guide are intended to provide a solid foundation for the safe handling of **Nonadecanenitrile**. However, it is imperative that all laboratory personnel receive training on these procedures and that a site-specific risk assessment is conducted before commencing any work with this compound.

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